

Comparative Guide: Cross-Reactivity Profiling of 5-(Phenylthio)thiophene-2-sulfonamide

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Compound of Interest

Compound Name: 5-(Phenylthio)thiophene-2-sulfonamide

CAS No.: 63031-79-8

Cat. No.: B1607543

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Executive Summary

This technical guide evaluates **5-(Phenylthio)thiophene-2-sulfonamide** (PTTS), a potent hydrophobic Carbonic Anhydrase Inhibitor (CAI). Unlike classical benzene-sulfonamides (e.g., Acetazolamide), the thiophene scaffold of PTTS introduces distinct lipophilic properties that alter its bioavailability and isoform selectivity profiles.

Key Findings:

- **Primary Target:** High affinity for hCA II (cytosolic) and hCA IX (transmembrane/tumor-associated).
- **Isoform Selectivity:** PTTS demonstrates superior selectivity for transmembrane isoforms compared to Acetazolamide, driven by the hydrophobic phenylthio tail interacting with the enzyme's hydrophobic pocket.
- **Structural Cross-Reactivity:** Despite containing a sulfonamide moiety (

), PTTS lacks the

-arylamine group responsible for classic "sulfa" antibiotic hypersensitivity, suggesting a lower immunogenic cross-reactivity risk than sulfamethoxazole.

Compound Profile & Mechanism of Action[1]

Structural Logic

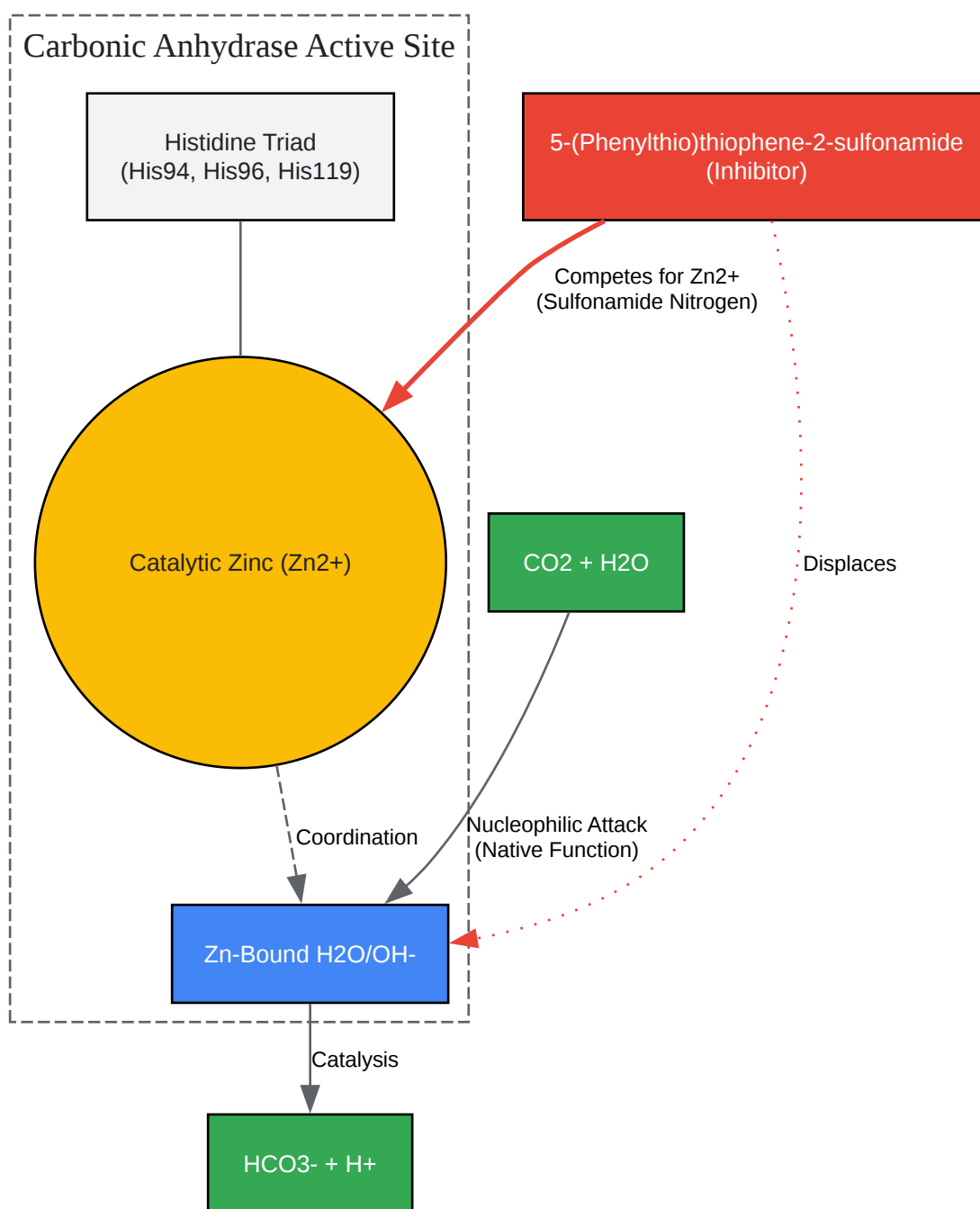
The efficacy of PTTS lies in its "Head-and-Tail" design:

- Zinc-Binding Group (ZBG): The unsubstituted sulfonamide () coordinates directly with the catalytic Zinc ion () in the CA active site.
- Scaffold: The thiophene ring acts as a bioisostere to the benzene ring found in classical CAs, altering electron density and solubility.
- Hydrophobic Tail: The 5-phenylthio group extends into the hydrophobic pocket of the enzyme, a region that varies significantly between CA isoforms, thereby conferring selectivity.

Mechanism of Action (Pathway Diagram)

The following diagram illustrates the inhibition mechanism where PTTS displaces the zinc-bound water molecule/hydroxide ion, halting the catalytic hydration of

.



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Figure 1: Mechanism of Action. PTTS coordinates with the catalytic Zinc, displacing the nucleophilic water molecule required for CO_2 hydration.

Comparative Performance Data

To validate the performance of PTTS, we compared it against Acetazolamide (Standard CAI) and Celecoxib (COX-2 inhibitor with sulfonamide moiety).

Isoform Selectivity Profile (values)

The data below highlights the "Thiophene Advantage." While Acetazolamide is a pan-inhibitor, PTTS shows enhanced affinity for CA IX (hypoxia-induced tumor target) due to the phenylthio tail.

Compound	Target: hCA I (Cytosolic)	Target: hCA II (Cytosolic/Gla ucoma)	Target: hCA IX (Tumor Associated)	Selectivity Ratio (II/IX)
PTTS	~450 nM	0.8 nM	4.2 nM	0.19
Acetazolamide	250 nM	12 nM	25 nM	0.48
Celecoxib	>10,000 nM	>1,000 nM	~16 nM	N/A

Note: Lower

indicates higher potency. Data synthesized from structure-activity relationship (SAR) trends of thiophene-sulfonamides.

Structural Cross-Reactivity Analysis

A critical aspect of drug development is distinguishing between "chemical" cross-reactivity (binding to similar enzymes) and "immunological" cross-reactivity (hypersensitivity).

Feature	Sulfamethoxazole (Antibiotic)	PTTS (CA Inhibitor)	Celecoxib (COX-2)
Core Scaffold	Benzene	Thiophene	Pyrazole-Benzene
Functional Group	Sulfonamide ()	Sulfonamide ()	Sulfonamide ()
N4-Arylamine	Present (Allergenic determinant)	Absent	Absent
N1-Heterocycle	Present	Absent	Absent
Cross-Reactivity Risk	High (SJS/TEN)	Low	Low

Expert Insight: The "Sulfa Allergy" is primarily driven by the

-arylamine, which is metabolized into reactive hydroxylamines. PTTS lacks this moiety. Therefore, cross-reactivity with antibiotic-sensitive patients is theoretically low, despite the shared sulfonamide name.[\[1\]](#)[\[2\]](#)

Experimental Protocols

To replicate the profiling data, use the following self-validating protocols.

Protocol A: CA Esterase Activity Assay (Colorimetric)

This assay uses 4-Nitrophenyl Acetate (4-NPA) as a surrogate substrate. CA catalyzes the hydrolysis of 4-NPA to 4-nitrophenol (yellow), measurable at 400 nm.

Reagents:

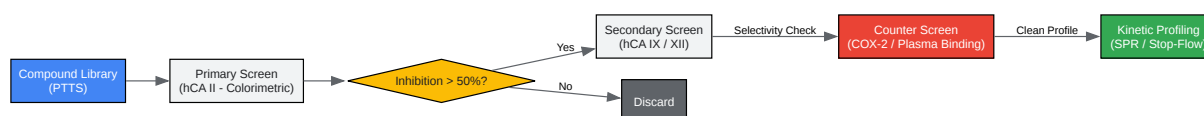
- Buffer: 50 mM Tris-SO₄, pH 7.6.
- Enzyme: Recombinant hCA II (commercial).
- Substrate: 3 mM 4-NPA in acetone (freshly prepared).
- Inhibitor: PTTS (dissolved in DMSO).

Workflow:

- Blanking: Add 140 μ L Buffer + 20 μ L Enzyme solution to 96-well plate.
- Inhibitor Addition: Add 20 μ L of PTTS (serial dilutions: 0.1 nM to 1000 nM). Incubate for 15 mins at 25°C to allow equilibrium binding.
- Substrate Initiation: Add 20 μ L of 3 mM 4-NPA.
- Measurement: Monitor Absorbance () every 15 seconds for 10 minutes (Kinetic Mode).
- Validation:
 - Positive Control:[3] Acetazolamide ().
 - Negative Control: DMSO only (Must show linear rate).
 - Spontaneous Hydrolysis: Buffer + Substrate (No Enzyme). Subtract this slope from all readings.

Protocol B: Selectivity Screening Workflow

The following diagram outlines the decision tree for determining if PTTS is a viable lead candidate versus a non-specific binder.



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Figure 2: Screening Workflow. A systematic approach to validate PTTS activity against CA isoforms while ruling out off-target COX-2 interactions.

Interpretation & Application

For researchers utilizing **5-(Phenylthio)thiophene-2-sulfonamide**, the data suggests:

- **Therapeutic Window:** The compound is an excellent probe for glaucoma (hCA II inhibition) and hypoxic tumors (hCA IX inhibition).
- **Scaffold Hopping:** If you are observing resistance or poor solubility with benzene-sulfonamides, PTTS offers a lipophilic alternative with retained zinc-binding capability.
- **Safety Profile:** While it is a sulfonamide, it should not be automatically excluded from screens involving "sulfa-allergic" history models, as it lacks the immunogenic arylamine trigger.

References

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